

# Heptanophenone material safety data sheet (MSDS) handling precautions

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## Compound of Interest

Compound Name: Heptanophenone

Cat. No.: B155562

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## Heptanophenone: A Technical Guide to Safe Handling

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the material safety data for **heptanophenone**, focusing on safe handling protocols, emergency procedures, and personal protection. The information is compiled from various safety data sheets to ensure a comprehensive understanding for professionals in laboratory and drug development settings.

## Core Safety and Hazard Information

**Heptanophenone** is a chemical compound that requires careful handling due to its potential to cause skin, eye, and respiratory irritation.<sup>[1][2][3]</sup> Understanding its physical and chemical properties is crucial for safe storage and use.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **heptanophenone**, compiled from multiple safety data sheets.

| Property               | Value                                   | Source |
|------------------------|-----------------------------------------|--------|
| Molecular Formula      | C <sub>13</sub> H <sub>18</sub> O       | [1]    |
| Molecular Weight       | 190.28 g/mol                            | [1]    |
| Physical State         | Liquid                                  | [1][2] |
| Appearance             | Colorless to light yellow, clear liquid | [2][4] |
| Boiling Point          | 155°C at 15 mmHg; 283°C                 | [1][2] |
| Melting/Freezing Point | 16°C to 17°C                            | [1][2] |
| Flash Point            | 110°C to 113°C (closed cup)             | [1]    |
| Density                | 0.946 g/mL at 25°C                      |        |
| Refractive Index       | 1.505 - 1.508 at 20°C                   | [1]    |
| Purity                 | >98% (GC)                               | [2]    |

Note: Exposure limits such as OSHA PEL, NIOSH REL, and ACGIH TLV are not available in the reviewed documents.[1]

## Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is paramount when working with **heptanophenone** to minimize exposure and ensure a safe laboratory environment.

### Handling and Storage

- Ventilation: Use **heptanophenone** only in well-ventilated areas, preferably within a chemical fume hood to avoid inhalation of vapors.[1][2]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[1][2] Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in areas where **heptanophenone** is handled or stored.

- Ignition Sources: Keep away from open flames, sparks, and other sources of ignition.[1]
- Container Management: Keep containers tightly closed when not in use.[1][2] Store in a cool, dry, and dark place away from incompatible materials such as oxidizing agents.[2]

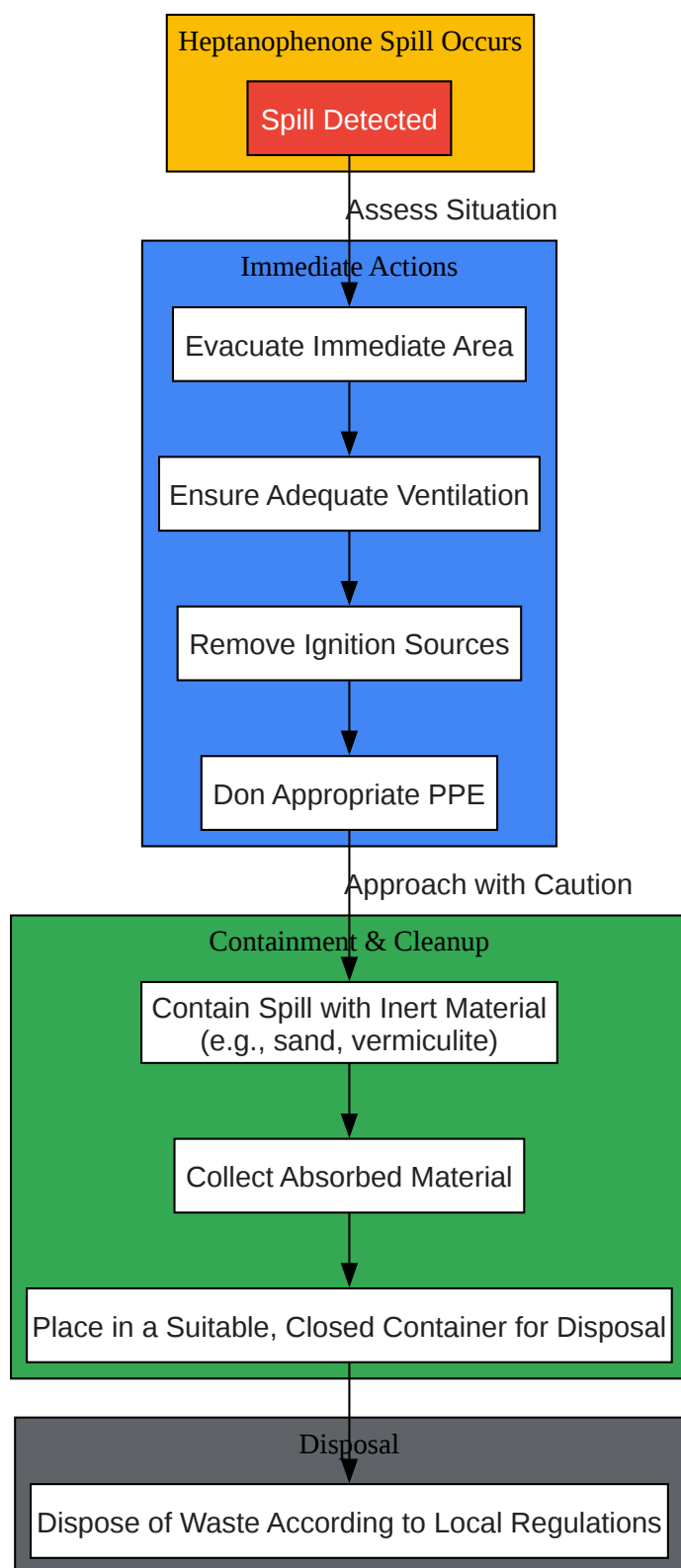
## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult or stops, provide artificial respiration or oxygen and seek immediate medical attention.[1]
- Skin Contact: In case of skin contact, immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek medical advice if irritation occurs.[2]
- Eye Contact: If **heptanophenone** enters the eyes, immediately flush with plenty of water for at least 15 minutes, including under the eyelids.[1][2] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[1][2]
- Ingestion: If swallowed, do NOT induce vomiting.[1] Rinse the mouth with water and seek immediate medical attention.[1][4][5] Never give anything by mouth to an unconscious person.[1]

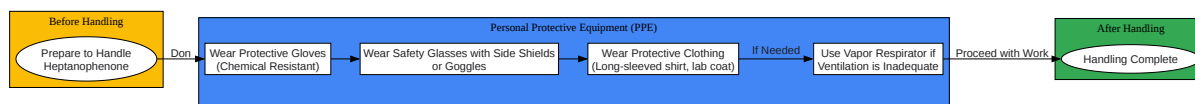
## Visualizing Safety Protocols

The following diagrams illustrate the recommended workflows for handling spills and for personal protection.



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Caption: Workflow for handling a **heptanophenone** spill.



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Caption: Personal protective equipment (PPE) protocol.

## Accidental Release Measures

In the event of a spill, the following steps should be taken:

- **Personal Precautions:** Evacuate unnecessary personnel.[1] Ensure adequate ventilation and remove all sources of ignition.[1] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a vapor respirator if necessary.[1][3]
- **Environmental Precautions:** Prevent the spilled material from entering drains, sewers, or waterways.[1]
- **Containment and Cleaning:** Absorb the spill with an inert material such as sand, silica gel, or universal binder.[4][5] Collect the absorbed material and place it into a suitable, closed container for disposal.[1][3]
- **Disposal:** Dispose of the waste material in accordance with local, state, and federal regulations.[1]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **heptanophenone**:

- **Eye/Face Protection:** Wear safety glasses with side shields or chemical safety goggles.[2][3] [4] A face shield may be necessary for larger quantities or when there is a risk of splashing. [2]

- Skin Protection: Wear chemical-resistant gloves and protective clothing, such as a lab coat or long-sleeved shirt, to prevent skin contact.[1][2][3]
- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection may not be required.[4] However, if ventilation is insufficient or there is a risk of inhaling vapors, a NIOSH-approved vapor respirator should be used.[2][3]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or chemical foam to extinguish fires.[1][4][5]
- Specific Hazards: Thermal decomposition can produce irritating and toxic gases, including carbon oxides.[1][5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

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